

Synthesis of Cholest-5-ene-3,25-diol for Research Applications

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Compound of Interest

Compound Name: Cholest-5-ene-3,25-diol

Cat. No.: B15286628

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Application Note AP2025-01

Abstract

This document provides detailed protocols for the chemical synthesis of **Cholest-5-ene-3,25-diol**, also known as 25-hydroxycholesterol (25-HC). 25-HC is a critical oxysterol involved in various biological processes, including cholesterol homeostasis, immune modulation, and antiviral responses. Its synthesis is crucial for research in drug development and cellular biology. Two primary synthetic routes are detailed herein: a multi-step synthesis commencing from the readily available plant sterol, stigmasterol, and a more recent efficient synthesis starting from bisnoralcohol. This document also includes protocols for purification and comprehensive analytical characterization, along with an overview of its key biological signaling pathways.

Introduction

Cholest-5-ene-3,25-diol (25-hydroxycholesterol) is an oxidized derivative of cholesterol that plays a pivotal role as a signaling molecule in mammalian cells. It is endogenously produced from cholesterol by the enzyme cholesterol 25-hydroxylase (CH25H), which is an interferon-stimulated gene product, highlighting its role in the innate immune system. 25-HC is a potent regulator of cholesterol metabolism, primarily through its action on the Sterol Regulatory Element-Binding Protein (SREBP) pathway. Furthermore, it has demonstrated broad-spectrum antiviral activity against a range of enveloped viruses. The availability of high-purity 25-HC is essential for elucidating its mechanisms of action and for preclinical studies. This application

note provides researchers with detailed, step-by-step protocols for the chemical synthesis, purification, and characterization of **Cholest-5-ene-3,25-diol** for research purposes.

Data Presentation

Table 1: Summary of Synthetic Routes for **Cholest-5-ene-3,25-diol**

Starting Material	Key Intermediates	Key Reactions	Overall Yield (%)	Reference
Stigmasterol	Stigmasterol acetate, Pregnenolone acetate	Ozonolysis, Wittig Reaction, Grignard Reaction	Not specified in patent	[1]
Bisnoralcohol	Not fully disclosed in abstract	Seven-step reaction	up to 43.4	[2]

Table 2: Analytical Data for **Cholest-5-ene-3,25-diol**

Analytical Method	Key Parameters and Observed Values	Reference
^1H NMR (CDCl_3)	δ 5.33 (m, 1H), 3.48 (m, 1H), 1.19 (s, 6H), 1.00 (s, 3H), 0.92 (d, $J=7$ Hz, 3H), 0.67 (s, 3H)	[1]
^{13}C NMR (CDCl_3)	Data not explicitly found in searches, but would be consistent with the structure.	
Mass Spectrometry	HRMS (ESI+): Precursor ion [$\text{M}+\text{H}-2\text{H}_2\text{O}$] $^+$ at m/z 367.3347. GC-MS (TMS ether): Characteristic fragment at m/z 131.	[3][4]
HPLC	Separation from isomers on a C18 column with methanol/acetonitrile/water mobile phase.	[5]

Experimental Protocols

Protocol 1: Synthesis of Cholest-5-ene-3,25-diol from Stigmasterol

This protocol is adapted from the general scheme described in US Patent 3,822,254[1]. This multi-step synthesis involves the protection of the 3-hydroxyl group, oxidative cleavage of the side chain, and subsequent construction of the desired 25-hydroxy side chain.

Step 1: Protection of the 3-Hydroxyl Group of Stigmasterol

- Dissolve stigmasterol in pyridine.
- Add acetic anhydride and stir at room temperature overnight to form stigmasterol acetate.
- Pour the reaction mixture into water and extract with diethyl ether.

- Wash the organic layer with dilute HCl, saturated NaHCO_3 , and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield stigmasterol acetate.

Step 2: Ozonolysis of the Stigmasterol Acetate Side Chain

- Dissolve stigmasterol acetate in a mixture of dichloromethane and methanol.
- Cool the solution to -78°C and bubble ozone gas through the solution until a blue color persists.
- Purge the solution with nitrogen gas to remove excess ozone.
- Add a reducing agent (e.g., zinc dust in acetic acid or triphenylphosphine) and allow the mixture to warm to room temperature.
- After workup, the product is the C-22 aldehyde, which can be further oxidized to the corresponding carboxylic acid and then subjected to a Barbier-Wieland degradation to yield pregnenolone acetate.

Step 3: Side Chain Construction via Wittig and Grignard Reactions

- The pregnenolone acetate is converted to a C-20 ketone.
- Wittig Reaction: Prepare the appropriate phosphonium ylide, for example, from (4-methyl-3-pentenyl)triphenylphosphonium bromide and a strong base like n-butyllithium. React the ylide with the C-20 ketone to extend the side chain[6][7][8].
- Grignard Reaction: The resulting intermediate can be further modified. To introduce the 25-hydroxyl group, a terminal double bond on the side chain can be epoxidized and then opened with a Grignard reagent like methylmagnesium bromide, or a ketone at C-25 can be reacted with methylmagnesium bromide[9][10][11].
- Deprotection: The acetate protecting group at C-3 is removed by hydrolysis with a base (e.g., NaOH or KOH in methanol) to yield **Cholest-5-ene-3,25-diol**.

Purification:

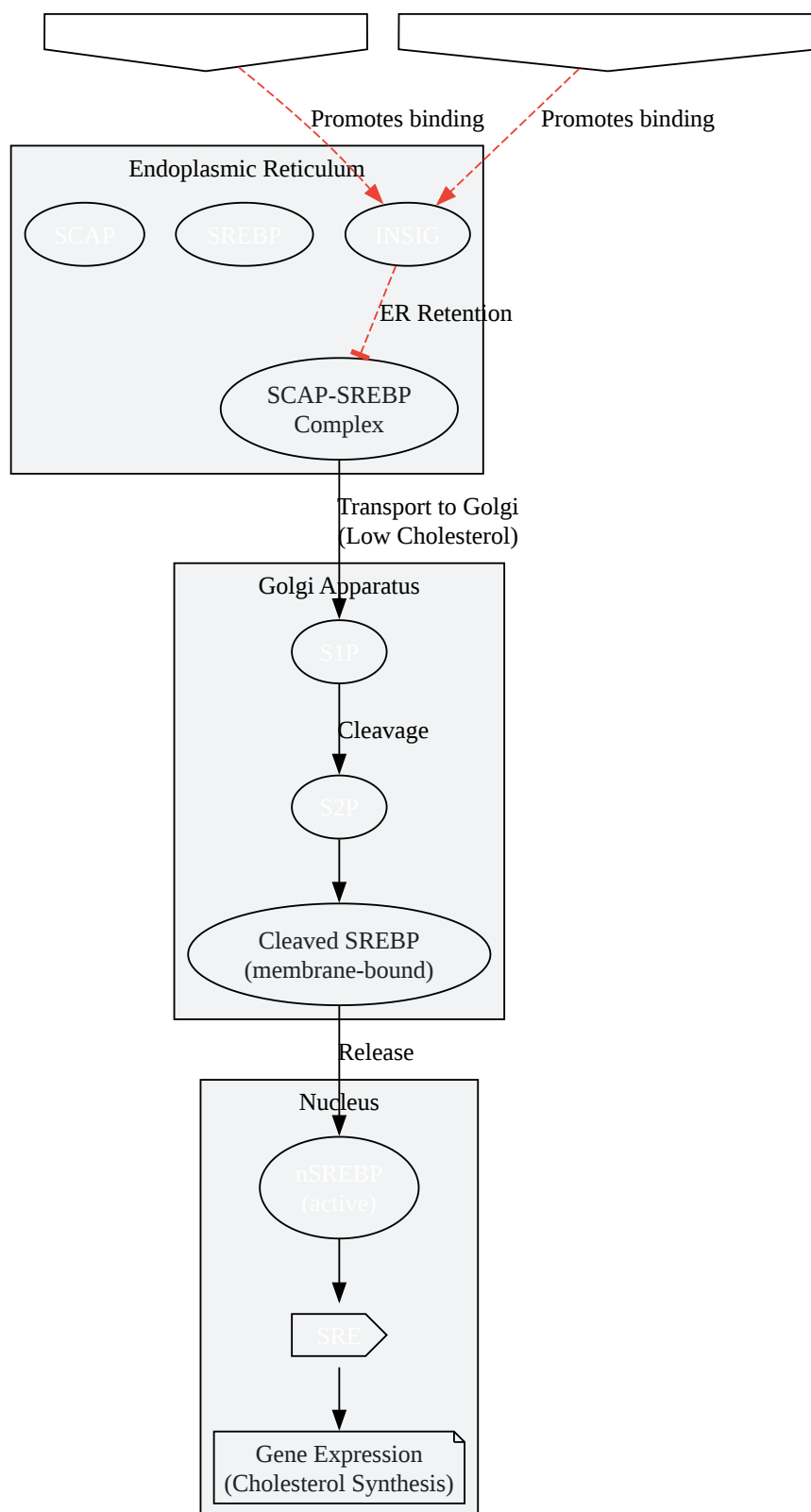
The crude product is purified by silica gel column chromatography. A typical eluent system would be a gradient of ethyl acetate in hexane[5]. Fractions are monitored by thin-layer chromatography (TLC), and those containing the pure product are combined and concentrated.

Protocol 2: Synthesis from Bisnoralcohol (Conceptual Outline)

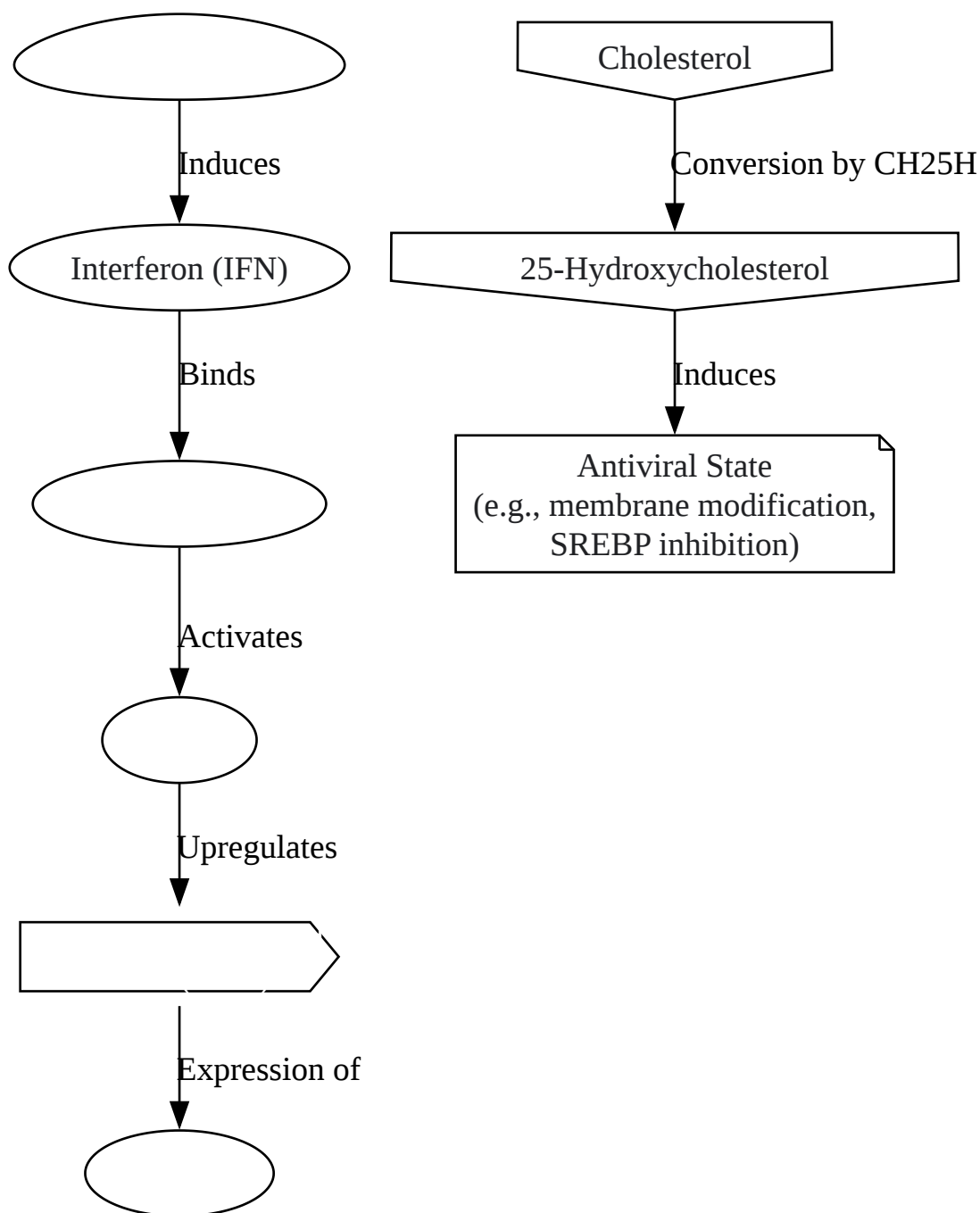
A recent publication describes a seven-step synthesis of 25-hydroxycholesterol from the plant-derived bisnoralcohol with an overall yield of up to 43.4%[2]. While the detailed experimental procedures are not available in the abstract, this route is noted for its efficiency and potential for large-scale production. Researchers interested in this method should consult the full publication for the specific reaction conditions and intermediates.

Mandatory Visualizations

Signaling Pathways

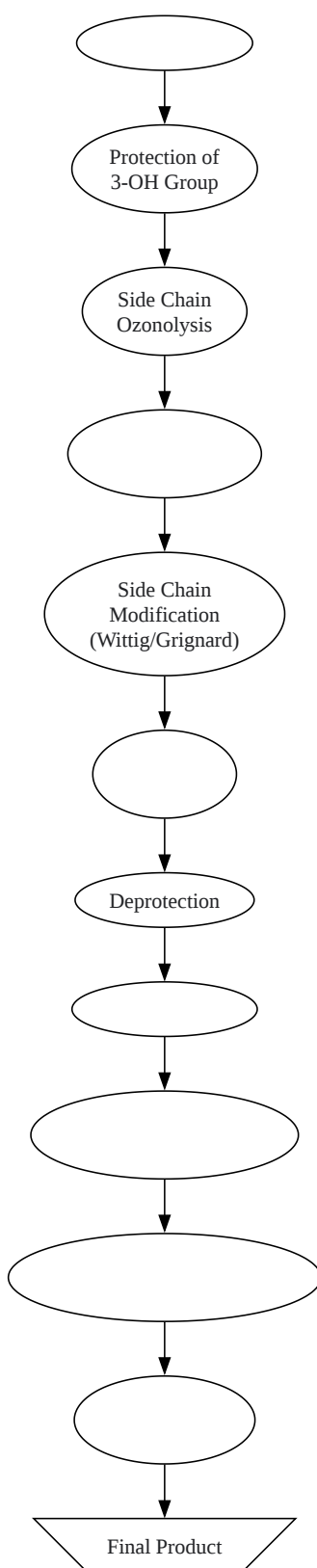


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Experimental Workflow



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Conclusion

The protocols outlined in this application note provide a comprehensive guide for the synthesis, purification, and characterization of **Cholest-5-ene-3,25-diol** for research applications. The choice of synthetic route will depend on the starting material availability and the desired scale of production. The provided analytical data and signaling pathway diagrams offer a valuable resource for researchers working with this important oxysterol. Adherence to these detailed methodologies will ensure the production of high-purity **Cholest-5-ene-3,25-diol**, facilitating further investigation into its diverse biological roles.

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